

Protocol for the Dissolution of Tilapertin in DMSO for Experimental Use

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Compound of Interest

Compound Name: *Tilapertin*

Cat. No.: *B1682373*

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Introduction

Tilapertin, also known as AMG-747, is an investigational drug that functions as a glycine transporter type 1 (GlyT1) inhibitor.^{[1][2]} For researchers in neuroscience, psychiatry, and drug development, precise and consistent preparation of **Tilapertin** solutions is paramount for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the dissolution of **Tilapertin** in dimethyl sulfoxide (DMSO), a common polar aprotic solvent used for in vitro and in vivo studies.^{[3][4]} Adherence to this protocol will help ensure the stability and activity of the compound.

Physicochemical Properties of Tilapertin

A summary of the key physicochemical properties of **Tilapertin** is presented in the table below. Understanding these properties is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₁ F ₃ N ₂ O ₂	[1][5][6]
Molecular Weight	378.39 g/mol	[1][5][6]
Solubility in DMSO	10 mM	[2]
Appearance	Solid (form may vary)	
Purity	>98% (typical)	[2]

Materials and Equipment

3.1. Reagents:

- **Tilapertin** powder
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.7% purity

3.2. Equipment:

- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes (P1000, P200, P20)
- Vortex mixer
- Water bath or heat block (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Protocol: Preparation of a 10 mM Tilapertin Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **Tilapertin** in DMSO.

4.1. Calculation of Required Mass:

To prepare a specific volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 378.39 \text{ g/mol} * 1000 \text{ mg/g}$$

Example for preparing 1 mL of 10 mM stock solution: $\text{Mass (mg)} = 0.01 \text{ mol/L} * 0.001 \text{ L} * 378.39 \text{ g/mol} * 1000 \text{ mg/g} = 3.78 \text{ mg}$

4.2. Dissolution Procedure:

- **Weighing:** Carefully weigh out the calculated amount of **Tilapertin** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- **Solvent Addition:** Add the desired volume of anhydrous DMSO to the tube containing the **Tilapertin** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- **Gentle Heating (Optional):** If the compound does not readily dissolve, gentle warming in a water bath or on a heat block at 37°C for 5-10 minutes can be applied. Vortex again after warming. Caution: Avoid excessive heat, which may degrade the compound.
- **Storage:** Store the 10 mM **Tilapertin** stock solution at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.

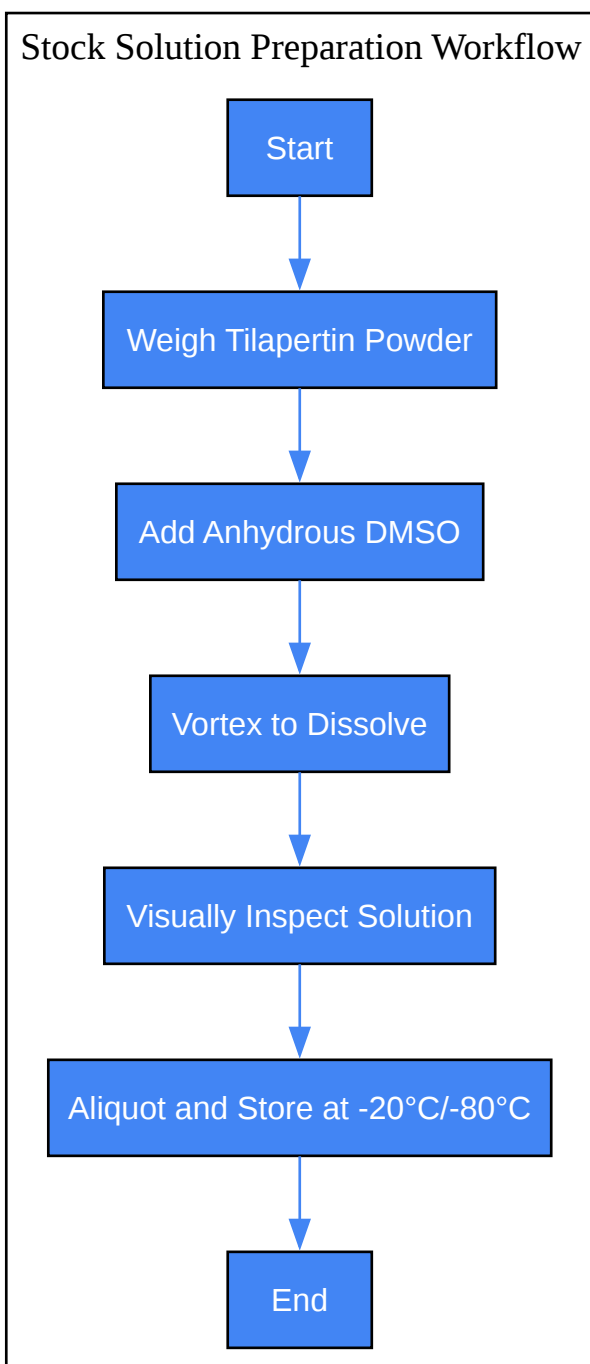
Application Notes and Best Practices

- **DMSO Quality:** Use high-purity, anhydrous DMSO to prevent compound precipitation and degradation. DMSO is hygroscopic; handle and store it properly to avoid moisture absorption.^[3]
- **Working Dilutions:** For cell-based assays, dilute the DMSO stock solution in the appropriate cell culture medium to the final desired concentration immediately before use. The final concentration of DMSO in the experimental medium should be kept low (typically ≤0.1%) to avoid solvent-induced cellular toxicity.

- **Solubility Limits:** Do not exceed the 10 mM solubility limit of **Tilapertin** in DMSO to avoid the formation of micro-precipitates that could affect experimental outcomes.
- **Stability:** While stable in DMSO at low temperatures, the long-term stability of **Tilapertin** in solution should be monitored. It is recommended to prepare fresh stock solutions regularly.
- **Safety Precautions:** Always handle **Tilapertin** and DMSO in a well-ventilated area while wearing appropriate PPE.

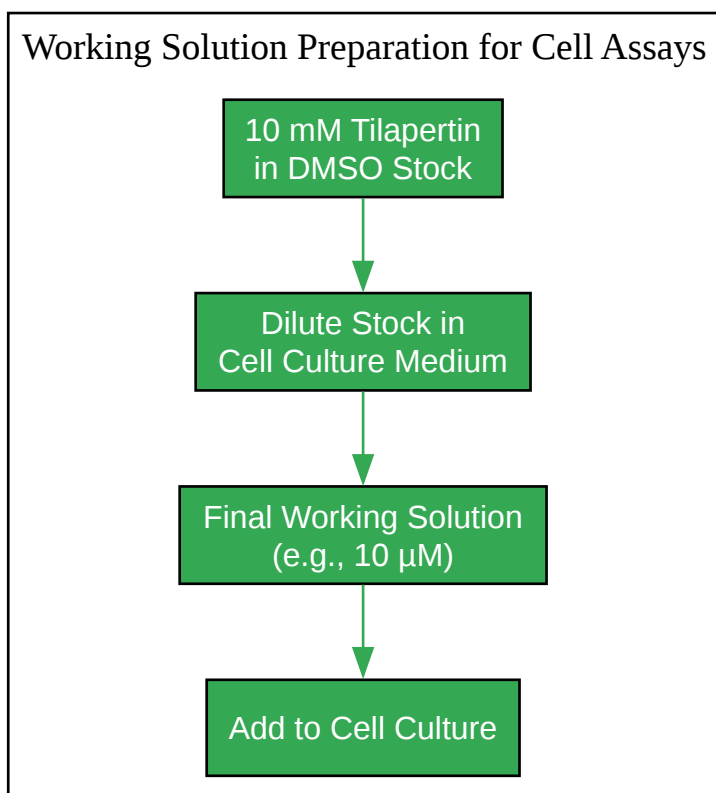
Visualized Workflows

The following diagrams illustrate the key processes described in this protocol.



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Caption: Workflow for preparing a **Tilapertin** stock solution in DMSO.



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Caption: Dilution of DMSO stock for cell-based experiments.

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